

Technical Guide: Physicochemical Properties of 1-(5-Nitro-1H-indazol-1-yl)ethanone

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Compound of Interest

Compound Name: 1-(5-Nitro-1H-indazol-1-yl)ethanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of the compound **1-(5-Nitro-1H-indazol-1-yl)ethanone**, with a primary focus on its physical appearance. This document is intended to serve as a valuable resource for professionals in research and development who are working with this and related molecules.

Physical Appearance

1-(5-Nitro-1H-indazol-1-yl)ethanone, identified by the CAS number 13436-55-0, is a White to off-white powder.^[1] This appearance is consistent with observations of structurally similar nitroindazole derivatives, which typically present as solid, crystalline substances ranging in color from colorless to yellow.

For context, the precursor, 5-Nitro-1H-indazole, is described as pale yellow needles or a solid crystalline powder that is white to yellow/beige in color. The related isomer, 1-(6-Nitro-1H-indazol-1-yl)ethanone, has been synthesized as colorless crystals. Another related compound, 1-(6-Methyl-5-nitro-1H-indazol-1-yl)-1-ethanone, is described as a white powder.

Physicochemical Data

The following table summarizes key quantitative data for **1-(5-Nitro-1H-indazol-1-yl)ethanone** and its precursor, 5-Nitro-1H-indazole.

Property	1-(5-Nitro-1H-indazol-1-yl)ethanone	5-Nitro-1H-indazole
CAS Number	13436-55-0	5401-94-5
Molecular Formula	C ₉ H ₇ N ₃ O ₃	C ₇ H ₅ N ₃ O ₂
Molecular Weight	205.17 g/mol	163.13 g/mol
Physical Form	White to off-white powder[1]	Solid Crystalline Powder
Color	White to off-white[1]	White to Yellow/Beige
Boiling Point	403.7±37.0 °C (Predicted)	Not available
Density	1.48±0.1 g/cm ³ (Predicted)	1.525±0.06 g/cm ³ (Predicted)

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-(5-Nitro-1H-indazol-1-yl)ethanone** is not readily available in the searched literature, a general synthetic pathway can be inferred from standard organic chemistry procedures for the N-acetylation of indazoles.

General Synthesis of 1-(5-Nitro-1H-indazol-1-yl)ethanone:

This protocol is a generalized procedure and may require optimization for specific laboratory conditions.

Objective: To synthesize **1-(5-Nitro-1H-indazol-1-yl)ethanone** via N-acetylation of 5-Nitro-1H-indazole.

Materials:

- 5-Nitro-1H-indazole
- Acetic anhydride
- A suitable solvent (e.g., glacial acetic acid, pyridine, or an inert solvent like dichloromethane)
- A basic catalyst (if necessary, e.g., a tertiary amine like triethylamine if using an inert solvent)

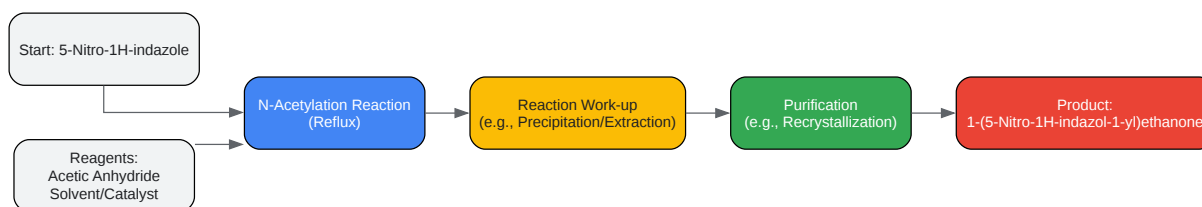
- Standard laboratory glassware and equipment for reflux, stirring, and extraction.
- Purification apparatus (e.g., for recrystallization or column chromatography).

Procedure:

- **Dissolution:** Dissolve 5-Nitro-1H-indazole in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- **Addition of Acetylating Agent:** Slowly add a molar excess of acetic anhydride to the solution. If a catalyst is used, it should be added at this stage.
- **Reaction:** Heat the reaction mixture to reflux and maintain for a period determined by reaction monitoring (e.g., by Thin Layer Chromatography - TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. The work-up procedure will depend on the solvent used.
 - If glacial acetic acid is the solvent, the mixture may be poured into ice water to precipitate the product.
 - If an inert solvent is used, the mixture may be washed with an aqueous solution of a weak base (e.g., sodium bicarbonate) to neutralize any remaining acid and then with brine. The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate).
- **Isolation and Purification:** The crude product is isolated by filtration (if precipitated) or by evaporation of the solvent under reduced pressure. The product can then be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the final white to off-white powder.

Visualization of Synthetic Workflow

The following diagram illustrates the logical workflow for the synthesis of **1-(5-Nitro-1H-indazol-1-yl)ethanone**.



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Caption: Synthetic workflow for **1-(5-Nitro-1H-indazol-1-yl)ethanone**.

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References

- 1. 1-Acetyl-5-nitro- 1H-indazole Supplier in Mumbai, 1-Acetyl-5-nitro- 1H-indazole Trader, Maharashtra [chemicalmanufacturers.in]
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